

Preparing Angiopeptin TFA Stock Solutions for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Angiopeptin TFA*

Cat. No.: *B15620587*

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Introduction

Angiopeptin is a cyclic octapeptide analogue of somatostatin that has garnered significant interest in cardiovascular and cancer research.[1] It primarily acts as a partial agonist for somatostatin receptors sst2 and sst5, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[2][3] This signaling cascade influences various cellular processes, including cell adhesion and proliferation.[1][3]

Angiopeptin is often supplied as a trifluoroacetate (TFA) salt, a remnant of the peptide synthesis and purification process. While common, the TFA counter-ion can potentially influence experimental results, making proper preparation of stock solutions a critical step for accurate and reproducible cell culture experiments.

This document provides detailed application notes and protocols for the preparation, storage, and handling of **Angiopeptin TFA** stock solutions for use in cell culture.

Data Presentation

Physicochemical Properties of Angiopeptin TFA

Property	Value	Reference
Molecular Formula	C ₅₈ H ₇₃ F ₆ N ₁₁ O ₁₄ S ₂	[2]
Molecular Weight	1326.39 g/mol	[2][4]
Purity	>99%	[2][4]
Appearance	Lyophilized powder	N/A

Solubility of Angiopeptin TFA

Solvent	Concentration	Notes	Reference
DMSO	25 mg/mL (18.85 mM)	Requires sonication	[5]
Water	1.67 mg/mL (1.26 mM)	Requires sonication	[5]

Recommended Storage Conditions for Angiopeptin TFA Stock Solutions

Storage Temperature	Shelf Life	Notes	Reference
-80°C	6 months	Sealed, protected from moisture	[6]
-20°C	1 month	Sealed, protected from moisture	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Angiopeptin TFA Stock Solution in DMSO

Materials:

- **Angiopeptin TFA** (lyophilized powder)

- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (water bath)

Procedure:

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **Angiopeptin TFA** to warm to room temperature for 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect peptide stability.
- Centrifuge the Vial: Briefly centrifuge the vial at a low speed (e.g., 1,000 x g for 1-2 minutes) to ensure all the lyophilized powder is at the bottom of the vial.
- Calculate the Required Volume of DMSO:
 - Use the following formula to calculate the volume of DMSO needed to prepare a 10 mM stock solution: $\text{Volume } (\mu\text{L}) = (\text{Mass of Peptide (mg)} / 1326.39 \text{ g/mol}) * 1,000,000 / 10 \text{ mM}$
 - Example: For 1 mg of **Angiopeptin TFA**: $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 1326.39 \text{ g/mol}) * 100,000 = 75.4 \mu\text{L}$
- Reconstitution:
 - Carefully add the calculated volume of DMSO to the vial containing the **Angiopeptin TFA** powder.
 - Gently vortex the vial for 10-15 seconds to begin dissolving the peptide.
 - Sonicate the vial in a water bath for 5-10 minutes to ensure complete dissolution. The solution should be clear and free of any visible particulates.

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding microcentrifuge tubes.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol 2: Preparation of Working Solutions for Cell Culture

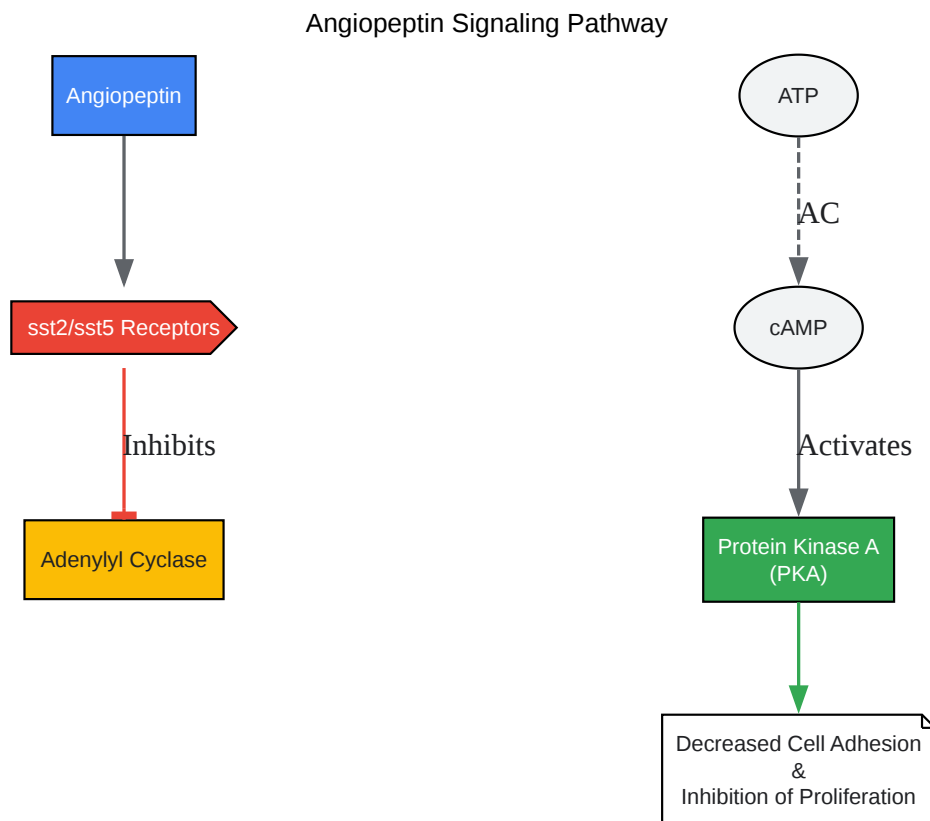
Materials:

- 10 mM **Angiopeptin TFA** stock solution (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile serological pipettes and micropipettes with sterile tips

Procedure:

- Thaw the Stock Solution: Thaw a single aliquot of the 10 mM **Angiopeptin TFA** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final working concentration.
 - Important: When preparing working solutions, ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
 - Example: To prepare 1 mL of a 10 μM working solution from a 10 mM stock:
 - Add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium.
- Application to Cells: Gently mix the working solution and immediately add it to your cell cultures.

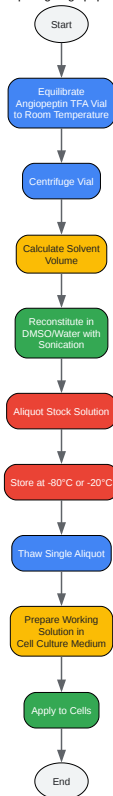
Mandatory Visualizations



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Caption: Angiopeptin signaling pathway.

Workflow for Preparing Angiopeptin TFA Solutions



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Caption: Experimental workflow diagram.

Discussion and Troubleshooting

- **TFA Interference:** Trifluoroacetic acid can be toxic to cells in culture and may interfere with biological assays. For sensitive applications or if unexpected results are observed, it is advisable to either perform a dose-response curve with TFA alone to determine its cytotoxic threshold in your cell line or to remove the TFA from the peptide preparation. Methods for TFA removal include lyophilization with hydrochloric acid or ion-exchange chromatography.
- **Peptide Solubility:** If you encounter difficulties in dissolving **Angiopeptin TFA**, ensure that the sonication step is performed adequately. For aqueous solutions, using a buffer with a slightly acidic pH may aid in solubility, but this should be tested for compatibility with your cell culture system.

- **Peptide Stability:** To maintain the integrity of **Angiopeptin TFA**, strictly adhere to the recommended storage conditions and avoid multiple freeze-thaw cycles. When preparing working solutions, use them immediately.

By following these detailed application notes and protocols, researchers can ensure the accurate and consistent preparation of **Angiopeptin TFA** stock solutions, leading to more reliable and reproducible results in cell culture-based experiments.

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